

4-(Chloromethyl)morpholine Hydrochloride: Structural Elucidation & Technical Guide

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *4-(Chloromethyl)morpholine hydrochloride*

CAS No.: *1821522-53-5*

Cat. No.: *B3380113*

[Get Quote](#)

CAS: 1821522-53-5 (Hydrochloride) | CAS: 16158-87-5 (Free Base) Formula:

(Salt) | M.W.: 172.05 g/mol

Executive Summary & Critical Distinction

4-(Chloromethyl)morpholine hydrochloride is the hydrochloride salt of N-chloromethylmorpholine. It belongs to the class of

-haloamines, which are highly reactive alkylating agents commonly used as "Mannich reagents" to introduce the morpholinomethyl moiety (

) into nucleophilic substrates.

Critical Distinction: Chloromethyl vs. Chloroethyl

Researchers frequently confuse this compound with the far more common 4-(2-Chloroethyl)morpholine hydrochloride (MOC, CAS 3647-69-6).

- Chloromethyl (): Highly reactive, moisture-sensitive, potential carcinogen (alkylating agent). Used for -aminomethylation.

- Chloroethyl (): More stable, standard pharmaceutical intermediate. Used for -aminoethylation.[1]

This guide focuses exclusively on the Chloromethyl variant ().

Structural Elucidation & Reactivity

The chemical behavior of **4-(chloromethyl)morpholine hydrochloride** is defined by the "

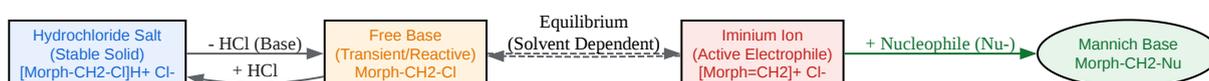
-haloamine effect." The nitrogen lone pair can donate electron density to the adjacent carbon, facilitating the ejection of the chloride ion. This creates a resonance equilibrium between the covalent

-chloroamine and the electrophilic iminium salt (Böhme's salt analog).

Structural Equilibrium

In the solid state (as the hydrochloride), the amine is protonated, which stabilizes the molecule by preventing the nitrogen lone pair from expelling the chloride. However, in solution or upon neutralization, the equilibrium shifts.

Figure 1: Structural Dynamics and Iminium Formation



[Click to download full resolution via product page](#)

Caption: The hydrochloride salt acts as a reservoir for the reactive free base, which exists in equilibrium with the highly electrophilic iminium species.

Physical Properties

Property	Data	Notes
Appearance	White to off-white crystalline solid	Highly hygroscopic.
Solubility	DCM, Acetonitrile, DMF	Reacts/Decomposes in water/alcohols.
Stability	Moisture Sensitive	Hydrolyzes to Morpholine, Formaldehyde, and HCl.
Reactivity Class	Hard Electrophile	Reacts via -like mechanism (Iminium intermediate).

Synthesis Protocol

Due to its instability, 4-(chloromethyl)morpholine is often prepared in situ or isolated as the hydrochloride salt under strictly anhydrous conditions.

Method: Thionyl Chloride Deoxychlorination

This method converts N-hydroxymethylmorpholine (formed from morpholine and paraformaldehyde) into the chloromethyl derivative.

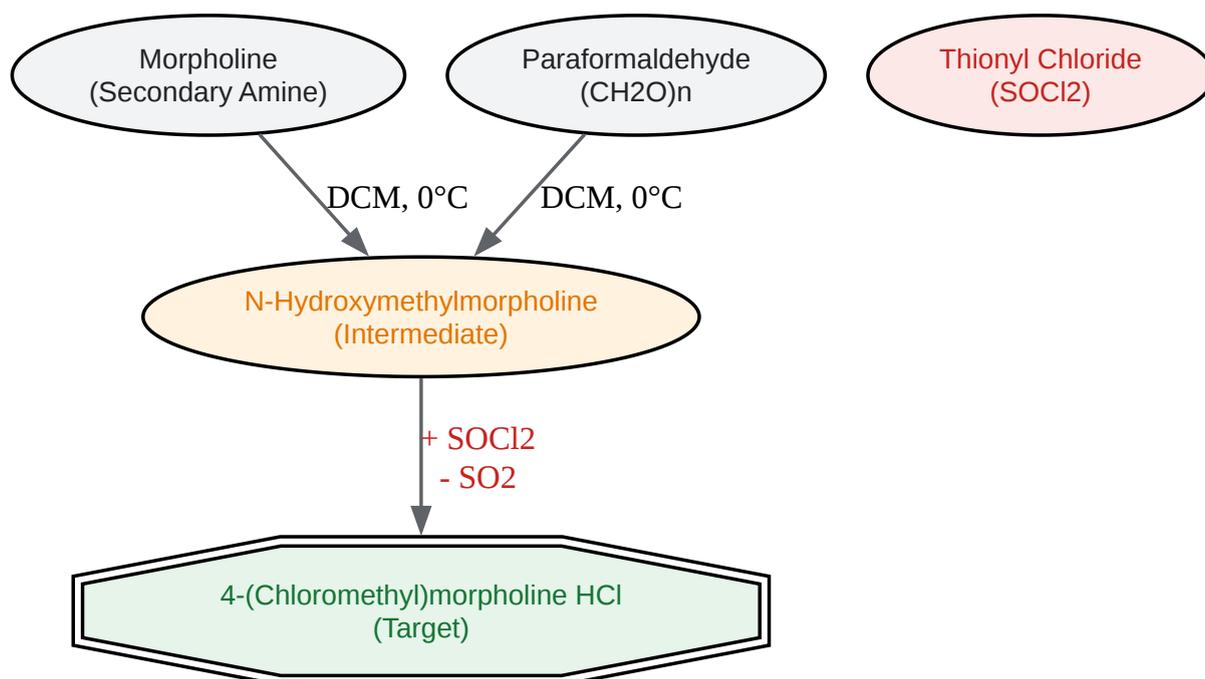
Reagents:

- Morpholine (1.0 eq)
- Paraformaldehyde (1.05 eq)
- Thionyl Chloride () (1.1 eq)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Workflow:

- Hemiaminal Formation: Suspend paraformaldehyde in DCM. Add morpholine dropwise at 0°C. Stir until the solution becomes clear (formation of N-hydroxymethylmorpholine).
- Chlorination: Cool the solution to -10°C. Add thionyl chloride dropwise over 30 minutes. The reaction is exothermic; maintain temperature < 0°C to prevent polymerization.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Salt Formation: If the hydrochloride is desired, dry HCl gas can be bubbled through the solution, or the product can be precipitated by adding anhydrous diethyl ether if it forms the iminium chloride spontaneously.
- Isolation: Filter the precipitate under nitrogen (Schlenk technique). Wash with cold ether.
- Storage: Store in a desiccator at -20°C.

Figure 2: Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Synthesis proceeds via the hemiaminal intermediate, followed by deoxychlorination using thionyl chloride.

Applications in Drug Development

The morpholine ring is a privileged scaffold in medicinal chemistry, improving solubility and metabolic stability. 4-(Chloromethyl)morpholine HCl is used to graft this ring onto aromatic or acidic substrates.

Key Reactions

- Mannich Reaction (Aminomethylation): Reacts with electron-rich aromatics (phenols, indoles) or active methylene compounds to install the

group.
 - Example: Synthesis of morpholinomethyl-phenols.
- N-Alkylation of Amides/Imides: Reacts with sodium salts of amides or imides to form derivatives (e.g., prodrug synthesis).
- Phosphonate Synthesis: Reaction with triethyl phosphite (Arbuzov reaction) to generate morpholinomethyl phosphonates.

Safety & Handling (E-E-A-T)

Hazard Class: Alkylating Agent / Corrosive.

- Carcinogenicity:

-Haloamines are potential carcinogens due to their ability to alkylate DNA. They are structurally related to bis(chloromethyl)ether (a known human carcinogen).
- Handling: Must be handled in a fume hood with gloves and goggles.
- Decomposition: Releases HCl and formaldehyde upon contact with moisture.

- Neutralization: Quench spills with aqueous ammonia or sodium hydroxide solution.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 17770237, **4-(Chloromethyl)morpholine hydrochloride**. Retrieved from [[Link](#)]
- Böhme, H., & Hartke, K. (1963). Alpha-Haloamines and their reactions. *Chemische Berichte*.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and related analogs - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. 59631-75-3 3,5-dichloro-1,2,4-triazine \[clickchemi.com\]](https://www.clickchemi.com)
- [4. Morpholine synthesis \[organic-chemistry.org\]](https://www.organic-chemistry.org)
- To cite this document: BenchChem. [4-(Chloromethyl)morpholine Hydrochloride: Structural Elucidation & Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3380113#4-chloromethyl-morpholine-hydrochloride-structural-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com